

A Technical Guide to 1-Methoxy-4-propylbenzene: Classification, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-4-propylbenzene

Cat. No.: B087226

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Methoxy-4-propylbenzene**, a member of the phenylpropane class of organic compounds. Phenylpropanes are characterized by a phenyl group attached to a three-carbon propane chain and are precursors to a wide variety of natural products. This document details the chemical classification, physicochemical properties, and spectral data of **1-Methoxy-4-propylbenzene**. Furthermore, it offers detailed experimental protocols for its synthesis via Friedel-Crafts alkylation and Williamson ether synthesis. While specific signaling pathways involving **1-Methoxy-4-propylbenzene** are not extensively documented in current literature, the general metabolic pathway of phenylpropanoids is discussed. This guide serves as a valuable resource for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction

1-Methoxy-4-propylbenzene, also known as p-propylanisole or dihydroanethole, is an aromatic organic compound with the chemical formula $C_{10}H_{14}O$.^{[1][2]} It is structurally classified as a phenylpropane, a class of compounds characterized by a six-carbon aromatic phenyl ring attached to a three-carbon propane backbone.^{[1][3]} This compound and its structural relatives are found in various natural sources, including herbs and spices such as anise, fennel, and

licorice, contributing to their characteristic aromas.[1][3] In addition to its use as a flavoring and fragrance agent, **1-Methoxy-4-propylbenzene** serves as a versatile chemical intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[4] Its potential as a biomarker for the consumption of certain foods is also an area of interest, though further research is required.[3][4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Methoxy-4-propylbenzene** is presented in Table 1. This data is essential for its handling, purification, and characterization in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O	[2]
Molecular Weight	150.22 g/mol	[4]
CAS Number	104-45-0	[2]
Appearance	Colorless to pale yellow liquid	[5]
Odor	Sweet, anise-like, herbaceous	[4]
Boiling Point	212-213 °C at 760 mmHg	[1]
Density	0.94 g/cm ³ at 20 °C	TCI Chemicals
Refractive Index	1.503 at 20 °C	TCI Chemicals
Water Solubility	63.36 mg/L at 25 °C (estimated)	[1]
LogP (Octanol/Water)	3.656 (estimated)	[1]

Spectral Data

The structural elucidation of **1-Methoxy-4-propylbenzene** is confirmed through various spectroscopic techniques. The key spectral data are summarized below.

^1H and ^{13}C Nuclear Magnetic Resonance (NMR)

Spectroscopy

^1H NMR (CDCl_3)	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
0.93	t	3H	-CH ₂ CH ₂ CH ₃	
1.62	sextet	2H	-CH ₂ CH ₂ CH ₃	
2.54	t	2H	-CH ₂ CH ₂ CH ₃	
3.79	s	3H	-OCH ₃	
6.83	d	2H	Ar-H (ortho to - OCH ₃)	
7.11	d	2H	Ar-H (ortho to - C ₃ H ₇)	

^{13}C NMR (CDCl_3)	Chemical Shift (δ , ppm)	Assignment
13.9	-CH ₂ CH ₂ CH ₃	
24.8	-CH ₂ CH ₂ CH ₃	
37.4	-CH ₂ CH ₂ CH ₃	
55.2	-OCH ₃	
113.7	C-H (ortho to -OCH ₃)	
129.2	C-H (ortho to -C ₃ H ₇)	
134.4	C (ipso, attached to -C ₃ H ₇)	
157.9	C (ipso, attached to -OCH ₃)	

Note: NMR data is predicted and compiled from typical values for similar structures.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **1-Methoxy-4-propylbenzene** typically shows a molecular ion peak $[M]^+$ at m/z 150. The fragmentation pattern is consistent with its structure, with major fragments observed at m/z 121 (loss of $-C_2H_5$) and 91 (tropylium ion).

Infrared (IR) Spectroscopy

The IR spectrum of **1-Methoxy-4-propylbenzene** displays characteristic absorption bands corresponding to its functional groups.^[6]

Wavenumber (cm^{-1})	Vibrational Mode
3000-2850	C-H stretching (alkyl)
1610, 1510	C=C stretching (aromatic)
1245	C-O-C stretching (asymmetric)
1040	C-O-C stretching (symmetric)
820	C-H out-of-plane bending (para-disubstituted)

Experimental Protocols for Synthesis

Two common methods for the synthesis of **1-Methoxy-4-propylbenzene** are Friedel-Crafts alkylation of anisole and the Williamson ether synthesis from 4-propylphenol.

Friedel-Crafts Alkylation of Anisole

This method involves the electrophilic aromatic substitution of anisole with a propyl halide in the presence of a Lewis acid catalyst.

Materials:

- Anisole
- 1-Bromopropane (or 1-chloropropane)
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous

- Ice
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), add anhydrous aluminum chloride (1.1 eq) and anhydrous dichloromethane.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of anisole (1.0 eq) in anhydrous dichloromethane to the stirred suspension.
- Add 1-bromopropane (1.1 eq) dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 2-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly pouring it over crushed ice.
- Transfer the mixture to a separatory funnel and add 1 M HCl. Shake and separate the layers.
- Extract the aqueous layer with dichloromethane (2 x).
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **1-Methoxy-4-propylbenzene**.

Williamson Ether Synthesis

This synthesis involves the reaction of the sodium salt of 4-propylphenol with a methylating agent.

Materials:

- 4-Propylphenol
- Sodium hydroxide (NaOH) or Sodium hydride (NaH)
- Methyl iodide (CH_3I) or Dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$)
- Ethanol or Tetrahydrofuran (THF), anhydrous
- Diethyl ether
- Water
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

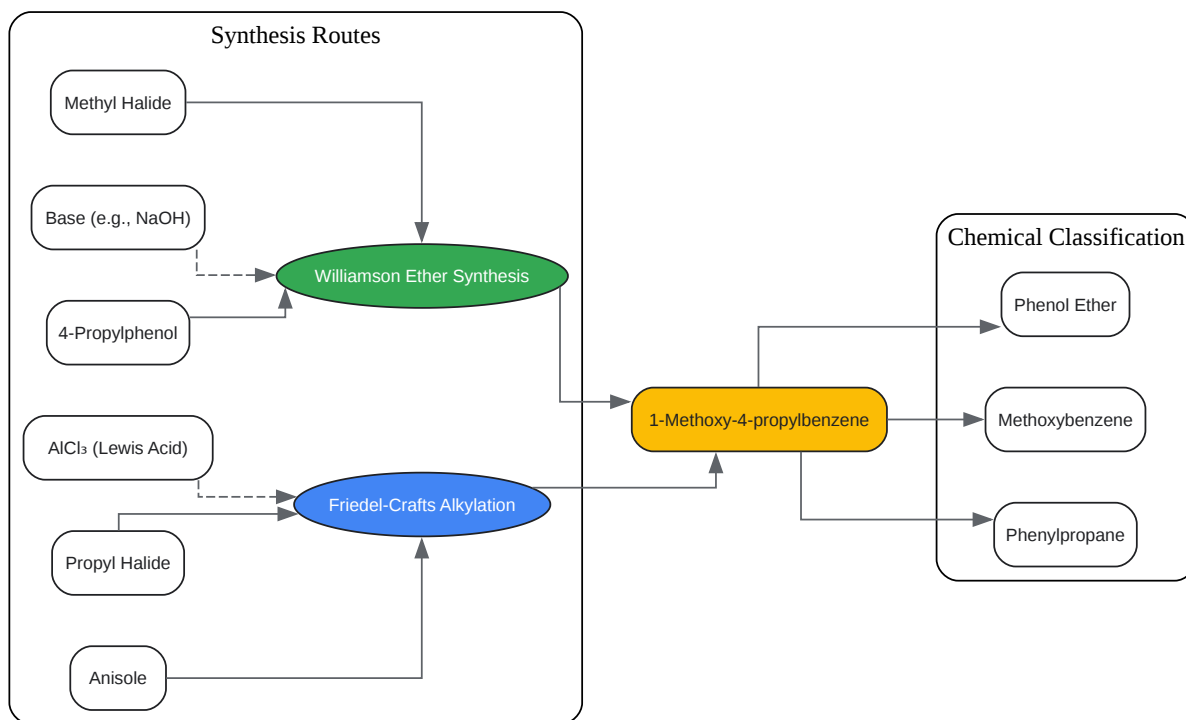
- In a round-bottom flask, dissolve 4-propylphenol (1.0 eq) in ethanol.
- Carefully add sodium hydroxide (1.1 eq) in portions to the solution and stir until a clear solution of the sodium phenoxide is formed. If using sodium hydride, it should be added to a solution of 4-propylphenol in anhydrous THF at 0 °C.
- To the resulting phenoxide solution, add methyl iodide (1.2 eq) dropwise at room temperature.

- Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by TLC.
- After cooling to room temperature, remove the solvent under reduced pressure.
- Partition the residue between diethyl ether and water.
- Separate the layers and extract the aqueous layer with diethyl ether (2 x).
- Combine the organic layers and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent.
- The crude product can be purified by column chromatography on silica gel or by distillation to afford pure **1-Methoxy-4-propylbenzene**.

Biological Context: Phenylpropanoid Pathway

While specific metabolic pathways for **1-Methoxy-4-propylbenzene** are not well-documented, it belongs to the larger class of phenylpropanoids. The phenylpropanoid pathway is a major biosynthetic route in plants, responsible for the synthesis of thousands of compounds from the amino acid phenylalanine. This pathway leads to the formation of lignin, flavonoids, coumarins, and other important natural products.

The general workflow for the synthesis of **1-Methoxy-4-propylbenzene** and its classification within the broader context of phenylpropanes can be visualized.



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Caption: Synthesis and classification of **1-Methoxy-4-propylbenzene**.

Conclusion

1-Methoxy-4-propylbenzene is a significant member of the phenylpropane family with applications in the flavor and fragrance industries and potential for further use in synthetic chemistry. This guide has provided a detailed summary of its chemical and physical properties, spectral data for its characterization, and robust protocols for its synthesis. While its direct biological roles are an area for future research, its classification as a phenylpropane places it within a crucial class of naturally derived compounds. The information presented herein is intended to support researchers and professionals in their work with this versatile molecule.

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- To cite this document: BenchChem. [A Technical Guide to 1-Methoxy-4-propylbenzene: Classification, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087226#1-methoxy-4-propylbenzene-classification-as-a-phenylpropane]

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